

# Chlorodifluoroacetamide: A Comprehensive Technical Guide for Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Chlorodifluoroacetamide

Cat. No.: B1581516

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## Introduction

**Chlorodifluoroacetamide** (CAS No. 354-28-9) is a halogenated amide that has garnered significant interest within the scientific community, particularly in the realm of medicinal chemistry and drug development.<sup>[1][2][3]</sup> Its unique chemical structure, featuring both chlorine and fluorine atoms on the alpha-carbon, imparts distinct reactivity that makes it a valuable tool for researchers. This guide provides an in-depth exploration of **chlorodifluoroacetamide**, covering its fundamental properties, synthesis, safety considerations, and its emerging applications as a covalent modifier in targeted therapies. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the essential knowledge to effectively and safely utilize this compound in their work.

## Physicochemical Properties

Understanding the physicochemical properties of **chlorodifluoroacetamide** is paramount for its application in experimental settings. These properties influence its solubility, stability, and reactivity.

Property	Value	Source
CAS Number	354-28-9	PubChem[1], NIST[2]
Molecular Formula	C <sub>2</sub> H <sub>2</sub> ClF <sub>2</sub> NO	PubChem[1], NIST[2]
Molecular Weight	129.49 g/mol	PubChem[1], EPA[4]
IUPAC Name	2-chloro-2,2-difluoroacetamide	PubChem[1]
Synonyms	Difluorochloroacetamide, Acetamide, 2-chloro-2,2- difluoro-	PubChem[1], NIST[2]
Appearance	Not explicitly stated, likely a solid	General chemical knowledge
Boiling Point	122 °C (for the parent acid)	Sigma-Aldrich
Melting Point	20-23 °C (for the parent acid)	Sigma-Aldrich
Density	1.54 g/mL at 25 °C (for the parent acid)	Sigma-Aldrich

## Synthesis and Reactivity

The synthesis of chloroacetamide derivatives can be achieved through various methods, often involving the reaction of a secondary amine with chloroacetyl chloride in an aqueous phase with an inorganic alkali acting as an acid-binding agent.[5] A general method for synthesizing compounds with a -CH=CF<sub>2</sub> moiety involves the use of sodium chlorodifluoroacetate.[6] The parent acid, chlorodifluoroacetic acid, can be used as a starting material for the synthesis of **chlorodifluoroacetamide**.

The reactivity of **chlorodifluoroacetamide** is of particular interest. While chloroacetamides are generally considered highly reactive, the presence of two fluorine atoms in **chlorodifluoroacetamide** modulates its electrophilicity.[7] This "tunable" reactivity makes it a suitable electrophile for covalent inhibitors, a class of drugs that form a permanent bond with their target protein.[7]

## Application in Drug Development: A Covalent Warhead

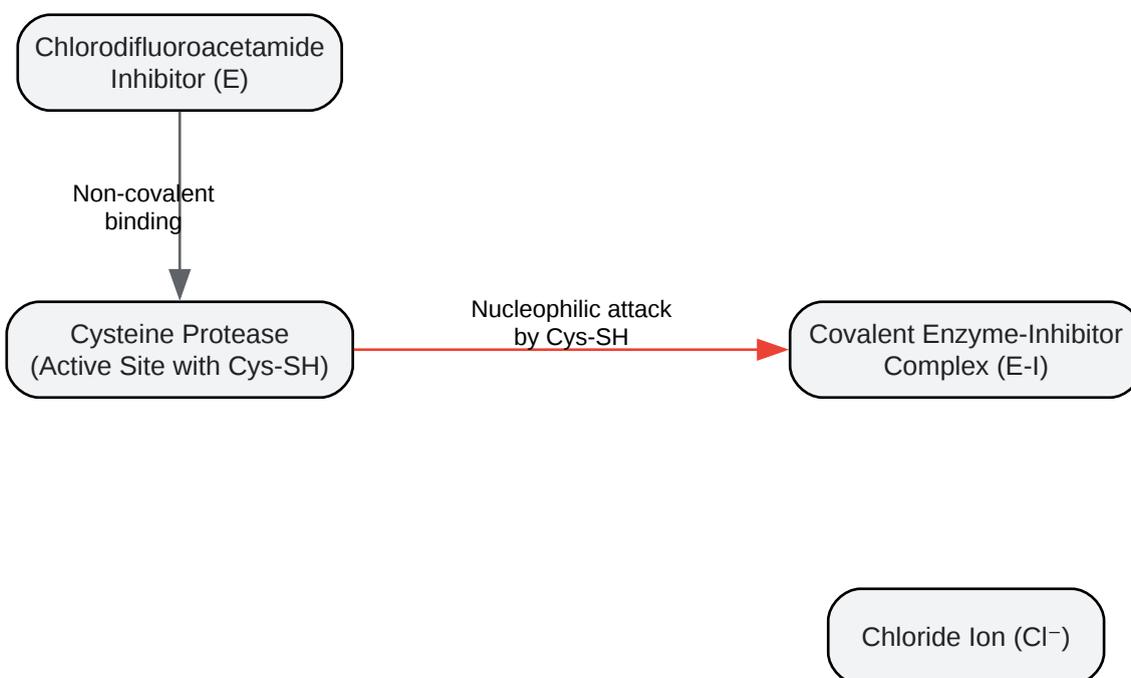
A significant application of **chlorodifluoroacetamide** in modern drug discovery is its use as a "covalent warhead" in the design of targeted covalent inhibitors (TCIs). TCIs offer the advantage of prolonged and enhanced pharmacological effect due to the irreversible binding to their target.

### Covalent Inhibition of SARS-CoV-2 3CL Protease

A notable example of **chlorodifluoroacetamide**'s application is in the development of covalent inhibitors for the 3C-like protease (3CLpro) of SARS-CoV-2, the virus responsible for COVID-19.<sup>[8][9][10][11][12]</sup> 3CLpro is a crucial enzyme for viral replication, making it a prime target for antiviral therapies.<sup>[8][9]</sup>

Researchers have successfully incorporated a chlorofluoroacetamide (CFA) moiety into peptide-based scaffolds to create potent inhibitors of 3CLpro.<sup>[8][13]</sup> X-ray crystallography has revealed that these CFA-containing inhibitors form a covalent bond with the catalytic cysteine residue (Cys145) in the active site of the enzyme, thereby inactivating it.<sup>[8][9]</sup> One such compound, designated YH-6, demonstrated strong antiviral activity in infected cells, comparable to the approved antiviral drug nirmatrelvir.<sup>[8][9]</sup>

The following diagram illustrates the general mechanism of covalent inhibition of a cysteine protease by a **chlorodifluoroacetamide**-based inhibitor.



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Caption: Covalent inhibition mechanism of a cysteine protease.

## Safety Data Sheet (SDS) Overview

Handling **chlorodifluoroacetamide** requires strict adherence to safety protocols as outlined in its Safety Data Sheet. The following is a summary of the key safety information.

### Hazard Identification

**Chlorodifluoroacetamide** is classified as hazardous.[1] The GHS classifications indicate that it is:

- Harmful if swallowed (Acute toxicity, oral).[1]
- Harmful in contact with skin (Acute toxicity, dermal).[1]
- Causes skin irritation.[1][14]
- Causes serious eye irritation.[1][14]
- Harmful if inhaled (Acute toxicity, inhalation).[1]

- May cause respiratory irritation.[1][14]

Some sources indicate more severe hazards, stating it can be Fatal if swallowed or in contact with skin.

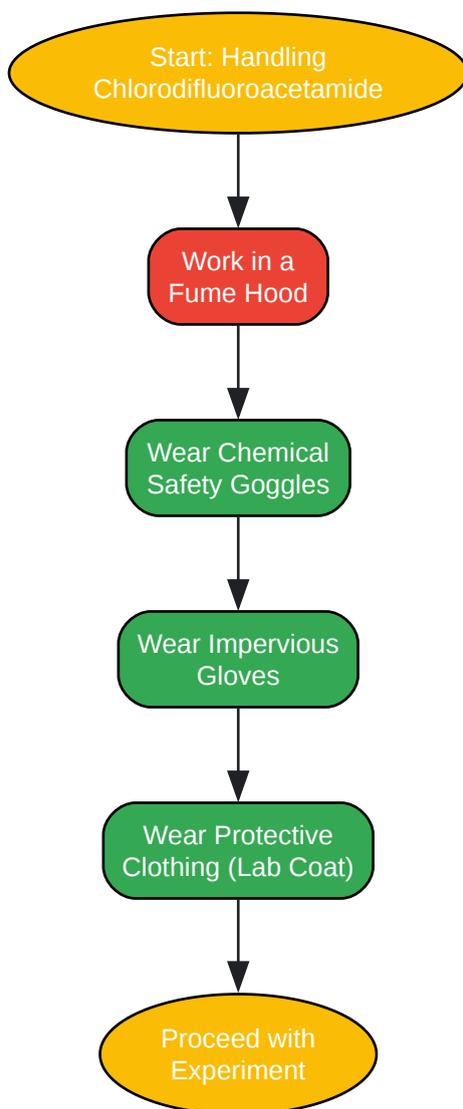
## Precautionary Measures and Personal Protective Equipment (PPE)

Given the hazards, stringent precautionary measures are necessary when handling this compound.

### Experimental Protocol: Safe Handling of **Chlorodifluoroacetamide**

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.[14]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles that meet European standard EN 166 or equivalent.[14]
  - Hand Protection: Wear impervious protective gloves.[14] Inspect gloves before use.
  - Skin and Body Protection: Wear a lab coat or long-sleeved clothing.[14]
  - Respiratory Protection: For large-scale operations or in case of emergency, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[14]
- Hygiene Practices:
  - Do not eat, drink, or smoke when using this product.
  - Wash hands thoroughly after handling.[14]
  - Take off contaminated clothing and wash it before reuse.

The following diagram outlines the essential PPE for handling **chlorodifluoroacetamide**.



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Caption: Required Personal Protective Equipment (PPE) workflow.

## First Aid Measures

In case of exposure, the following first aid measures should be taken immediately:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.
- If on Skin: Gently wash with plenty of soap and water. Immediately call a POISON CENTER or doctor.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[14] Call a POISON CENTER or doctor if you feel unwell.[14]
- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[14] Get medical attention.[14]

## Storage and Disposal

Store **chlorodifluoroacetamide** in a tightly closed container in a dry and well-ventilated place. The storage area should be locked up or accessible only to qualified or authorized personnel. Dispose of contents and container to an approved waste disposal plant.

## Conclusion

**Chlorodifluoroacetamide** is a versatile chemical entity with significant potential in drug discovery, particularly as a covalent warhead for targeted inhibitors. Its modulated reactivity offers a balance between stability and the ability to form covalent bonds with therapeutic targets. As research in this area continues, we can anticipate the development of novel therapeutics leveraging the unique properties of this and similar halogenated compounds.[15] [16] However, the hazardous nature of **chlorodifluoroacetamide** necessitates a thorough understanding of and adherence to strict safety protocols to ensure the well-being of laboratory personnel.

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- To cite this document: BenchChem. [Chlorodifluoroacetamide: A Comprehensive Technical Guide for Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581516#chlorodifluoroacetamide-cas-number-and-safety-data-sheet]

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